An In-depth Technical Guide to Benzyl 3-Oxobutanoate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Benzyl acetoacetate*
CAS No.:	*38432-58-5*
Cat. No.:	*B7798978*

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This guide provides a comprehensive overview of the physical and chemical properties of benzyl 3-oxobutanoate, a versatile β-keto ester of significant interest to researchers and professionals in organic synthesis and drug development. Beyond a simple datasheet, this document delves into the practical aspects of its synthesis, spectroscopic characterization, and its role as a valuable synthetic intermediate.

Introduction: The Utility of a Bifunctional Building Block

Benzyl 3-oxobutanoate (also known as **benzyl acetoacetate**) is a carboxylic ester characterized by the presence of both a ketone and a benzyl ester functional group.[1] This dual functionality imparts a unique reactivity profile, making it a valuable precursor for a wide array of more complex molecules. The benzyl protecting group offers the advantage of being removable under mild hydrogenolysis conditions, a feature highly prized in multi-step synthetic campaigns. Its application spans from academic research laboratories to industrial-scale chemical manufacturing.

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Physicochemical and Spectroscopic Profile

The physical state of benzyl 3-oxobutanoate at ambient temperature is a clear, colorless to pale yellow liquid.[2][3] While a specific melting point is not commonly reported, its liquid nature indicates a melting point below standard room temperature.

Core Physical Properties

A summary of the key physical and chemical identifiers for benzyl 3-oxobutanoate is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	$C_{11}H_{12}O_3$	[1][4]
Molecular Weight	192.21 g/mol	[1][4]
CAS Number	5396-89-4	[1][4]
Appearance	Clear colorless to yellow liquid	[2][3]
Boiling Point	156-159 °C at 10 mmHg 298.3 °C at 760 mmHg	[1][2][3]
Density	1.112 g/mL at 25 °C	[2]
Refractive Index (n^{20}/D)	1.512	[2]
Solubility	Insoluble in water; soluble in organic solvents and oils. Soluble in alkali solutions.	[2][3]
Flash Point	113 °C	[2]
Storage Temperature	Store below +30°C	[3]

Spectroscopic Characterization

The structural identity of benzyl 3-oxobutanoate is unequivocally confirmed by spectroscopic methods.

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The ^{1}H and ^{13}C NMR spectra provide a detailed map of the molecule's carbon-hydrogen framework. The data presented below is for a sample dissolved in deuterochloroform ($CDCl_3$). [2]

^{1}H NMR (400 MHz, $CDCl_3$):

- δ 7.36 (s, 5H): A singlet corresponding to the five aromatic protons of the benzyl group.
- δ 5.18 (s, 2H): A singlet for the two benzylic protons (-O-CH_2-Ph).
- δ 3.50 (s, 2H): A singlet representing the two protons on the α-carbon, situated between the ketone and ester carbonyls.
- δ 2.24 (s, 3H): A singlet for the three methyl protons of the acetyl group.

^{13}C NMR (100 MHz, $CDCl_3$):

- δ 200.3: The chemical shift for the ketone carbonyl carbon.
- δ 166.8: The chemical shift for the ester carbonyl carbon.
- δ 135.1: The quaternary aromatic carbon of the benzyl group attached to the methylene.
- δ 128.5, 128.4, 128.3: Chemical shifts for the aromatic carbons of the benzyl ring.
- δ 67.0: The benzylic carbon (-O-CH_2-Ph).
- δ 49.9: The α-carbon between the two carbonyl groups.
- δ 30.1: The methyl carbon of the acetyl group.

Mass spectrometry data for benzyl 3-oxobutanoate would show a molecular ion peak corresponding to its molecular weight.

Synthesis and Manufacturing Insights

While several synthetic routes to benzyl 3-oxobutanoate exist, a highly efficient and environmentally conscious method is the transesterification of a more common β-keto ester,

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such as methyl or ethyl acetoacetate, with benzyl alcohol.

Recommended Synthesis: Solvent-Free Transesterification

This protocol, adapted from a silica-supported boric acid catalyzed method, offers high yields and avoids the use of volatile organic solvents.[3]

The choice of a solid-supported catalyst like silica-supported boric acid simplifies the purification process, as the catalyst can be removed by simple filtration. Conducting the reaction under solvent-free conditions not only aligns with the principles of green chemistry but can also drive the reaction to completion by Le Châtelier's principle, as the lower-boiling alcohol byproduct is removed.

- Catalyst Preparation: Prepare silica-supported boric acid (SiO_2–H_3BO_3) as per established literature procedures.
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine methyl acetoacetate (1.0 equivalent) and benzyl alcohol (1.1 equivalents).
- Catalyst Addition: Add the silica-supported boric acid catalyst (approximately 50 mg per mmol of methyl acetoacetate).
- Reaction Conditions: Heat the reaction mixture to 100 °C with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 4.5 hours.
- Work-up and Purification:
  - Cool the reaction mixture to room temperature.
  - Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate).
  - Filter the mixture to remove the solid catalyst.

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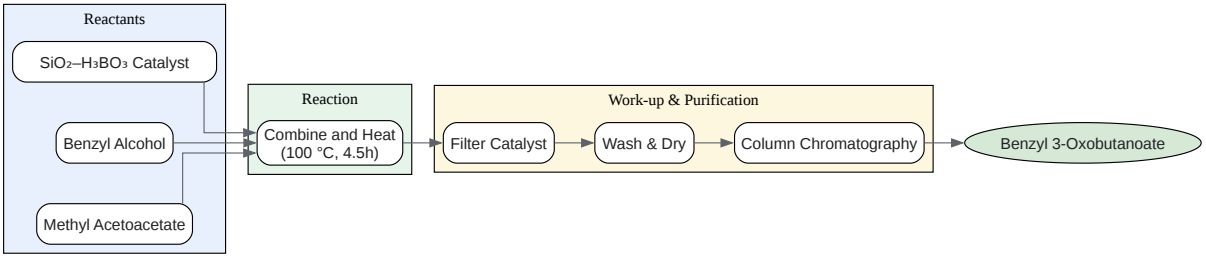
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- Purify the residue by column chromatography on silica gel to obtain pure benzyl 3-oxobutanoate.



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Caption: Transesterification workflow for benzyl 3-oxobutanoate.

Applications in Research and Drug Development

Benzyl 3-oxobutanoate is a versatile building block in organic synthesis, primarily due to the reactivity of the methylene group alpha to both carbonyls. This active methylene can be readily deprotonated to form a stabilized enolate, which can then participate in a variety of carbon-carbon bond-forming reactions.

Its utility as a pharmaceutical intermediate is significant, particularly in the synthesis of heterocyclic compounds, which form the core of many drug molecules. While direct examples of marketed drugs listing benzyl 3-oxobutanoate as a starting material are not always readily

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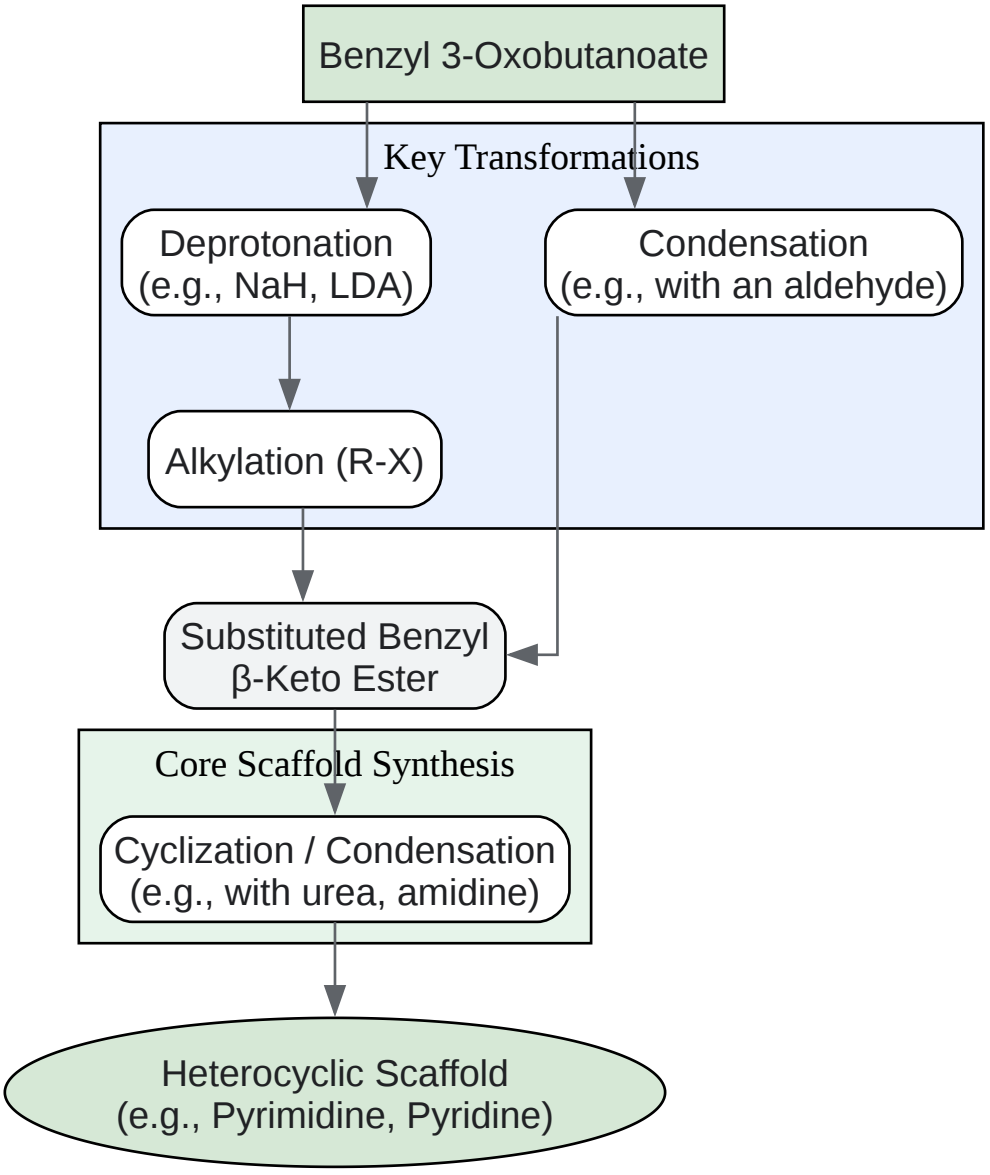
available in public literature, its structural motif is found in precursors to various therapeutic classes. For instance, β-keto esters are key starting materials in the Hantzsch pyridine synthesis and similar cyclocondensation reactions to form dihydropyridines, a class of calcium channel blockers used to treat hypertension.

The following diagram illustrates a generalized synthetic pathway where benzyl 3-oxobutanoate could serve as a key intermediate.



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